

Lasalocid's Efficacy Against Field Isolates of Eimeria: A Comparative Analysis

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Compound of Interest

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An in-depth guide for researchers and drug development professionals on the performance of the ionophore anticoccidial, **Lasalocid**, against various field isolates of Eimeria, with comparative data against other anticoccidial agents.

Lasalocid, a divalent polyether ionophore antibiotic derived from *Streptomyces lasaliensis*, has been a significant tool in the control of coccidiosis in poultry and other livestock. Its mode of action involves disrupting the ion balance across the cell membrane of the Eimeria parasite, leading to osmotic lysis. This guide provides a comprehensive comparison of **Lasalocid**'s efficacy against different field isolates of Eimeria, supported by experimental data and detailed methodologies.

Comparative Efficacy of Lasalocid

The effectiveness of **Lasalocid** can vary depending on the species of Eimeria and the geographical origin of the isolate, which can influence the development of resistance. Several studies have evaluated **Lasalocid**'s performance, often in comparison to other commonly used anticoccidials.

A study evaluating 134 Eimeria field isolates from Europe, the Middle East, and Africa between 2000 and 2012 found that **Lasalocid** provided a good combination of efficacy and consistency. [1] Notably, strains of Eimeria maxima were found to be most sensitive to **Lasalocid**, which reduced lesion scores by nearly 46%. [1] In terms of weight gain improvement, **Lasalocid** was the only ionophore that resulted in more than a 50% improvement. [1]

In contrast, some studies have shown reduced sensitivity of certain Eimeria isolates to **Lasalocid**. For instance, a study on Dutch broiler farms identified reduced sensitivity to **Lasalocid** in 2 out of 7 Eimeria acervulina isolates in 2001.^[2] Another study found that while **Lasalocid** was more effective than other ionophores, most isolates were still classified as resistant to the drug.^[3]

Comparisons with other ionophores like monensin and narasin have shown that **Lasalocid** can be effective against strains that are refractory to these other drugs.^[4]^[5] However, the reverse has also been observed, where **Lasalocid** failed to control a strain that was readily controlled by monensin and narasin.^[4]^[5] This highlights the importance of anticoccidial sensitivity testing for specific field isolates.

The following tables summarize the quantitative data from various studies, comparing the efficacy of **Lasalocid** with other anticoccidial drugs against different Eimeria species.

Table 1: Comparative Efficacy of **Lasalocid** and Other Anticoccidials Against Eimeria Field Isolates in Broilers

Anticoccidi al	Dosage (ppm)	Eimeria Species	Efficacy Parameter	Result	Reference
Lasalocid	90	E. acervulina & E. maxima	Percentage of Optimal Anticoccidial Activity (POAA)	Shown higher delta values compared to other compounds	[6]
Monensin	110	E. acervulina & E. maxima	Percentage of Optimal Anticoccidial Activity (POAA)	Shown the lowest sensitivity levels	[6]
Salinomycin	66	E. acervulina & E. maxima	Percentage of Optimal Anticoccidial Activity (POAA)	Data not specified	[6]
Narasin	100 ppm in combination with Nicarbazin	E. acervulina & E. maxima	Percentage of Optimal Anticoccidial Activity (POAA)	Data not specified	[6]
Maduramicin	6	E. acervulina & E. maxima	Percentage of Optimal Anticoccidial Activity (POAA)	Shown the lowest sensitivity levels	[6]
Decoquinate	30	E. acervulina & E. maxima	Percentage of Optimal Anticoccidial Activity (POAA)	Shown higher delta values compared to other compounds	[6]

Nicarbazin	125	E. acervulina & E. maxima	Percentage of Optimal Anticoccidial Activity (POAA)	Data not specified	[6]
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Table 2: Sensitivity of Dutch Eimeria Field Isolates to Various Anticoccidials (2001)

Anticoccidial	E. acervulina (n=7) - Reduced Sensitivity	E. maxima (n=1) - Reduced Sensitivity	E. tenella (n=4) - Sensitivity	Reference
Lasalocid	2/7	Sensitive	Not specified	[2]
Monensin	3/7	Resistant	Not specified	[2]
Narasin	1/7	Resistant	Sensitive	[2]
Salinomycin	1/7	Not specified	Sensitive (4/7)	[2]
Nicarbazin	Not specified	Not specified	Reduced sensitivity	[2]
Meticlorpindol/m ethylbenzoquate	Not specified	Sensitive	Sensitive (7/7)	[2]

Experimental Protocols

The evaluation of anticoccidial drug efficacy is typically conducted through in vivo studies using broiler chickens in battery cages. The following is a generalized experimental protocol based on common methodologies found in the literature.[2][6][7]

General Anticoccidial Sensitivity Test (AST) Protocol

1. Animal Model and Housing:

- Animals: Day-old broiler chicks (e.g., Ross 308) are used.[8] They are raised in a coccidia-free environment until the start of the experiment.

- **Housing:** Birds are housed in battery cages with wire floors to prevent reinfection from feces. Feed and water are provided ad libitum.

2. Eimeria Isolates and Inoculation:

- **Isolates:** Field isolates of Eimeria are collected from poultry farms. The species are identified and propagated in coccidia-free chickens.
- **Inoculum Preparation:** Oocysts are sporulated and quantified. The infective dose is determined in a pre-test to cause significant lesions and weight gain reduction without high mortality.[\[6\]](#)
- **Inoculation:** At a specified age (e.g., 14 days), each bird in the challenged groups is orally inoculated with a defined number of sporulated oocysts.

3. Treatment Groups:

- A typical experiment includes the following groups (with multiple replicates per group):
 - T1: Non-challenged, non-medicated control.
 - T2: Challenged, non-medicated control.
 - T3-Tx: Challenged and treated with different anticoccidial drugs at their recommended dosages.[\[6\]](#)

4. Medication:

- Medicated feed is provided to the respective treatment groups starting one day before inoculation and continuing for a specified period (e.g., 7 days post-inoculation).[\[1\]](#)

5. Data Collection and Efficacy Parameters:

- **Body Weight Gain:** Birds are weighed at the beginning and end of the experimental period.
- **Feed Conversion Ratio (FCR):** Feed intake and weight gain are recorded to calculate FCR.

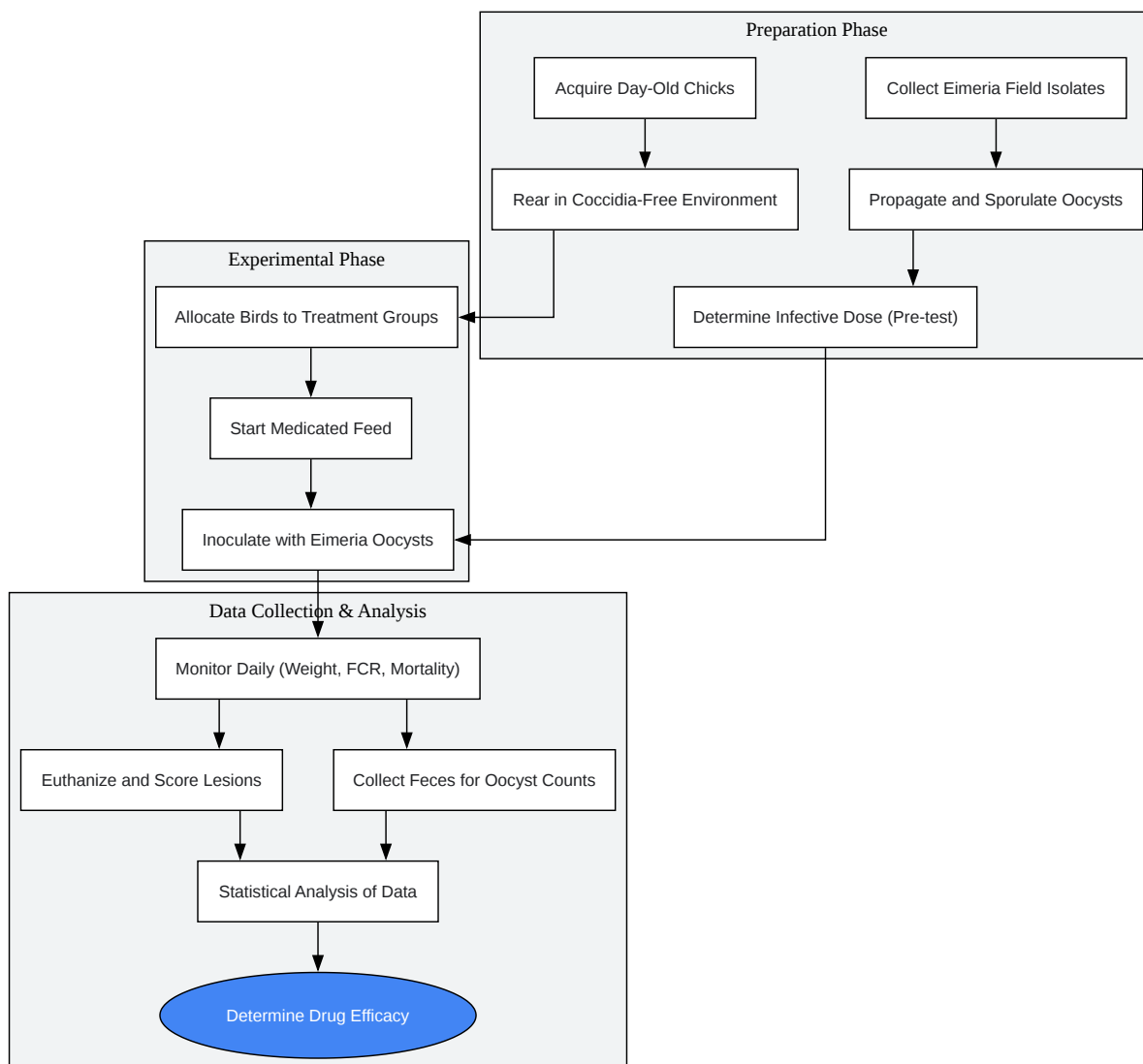
- **Lesion Scoring:** At a specific time point post-inoculation (e.g., 6 days), a subset of birds from each group is euthanized, and the intestines are examined for coccidial lesions. Lesions are scored on a scale of 0 to 4.
- **Oocyst Counts:** Fecal samples are collected, and the number of oocysts per gram (OPG) is determined.
- **Mortality:** Daily mortality is recorded.

6. Statistical Analysis:

- Data are analyzed using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatment groups.

Visualizing the Experimental Workflow

The following diagram illustrates the typical workflow of an anticoccidial sensitivity test.



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Caption: Experimental workflow for an anticoccidial sensitivity test.

Conclusion

Lasalocid remains an effective anticoccidial agent against various field isolates of *Eimeria*. However, its efficacy is not universal, and instances of reduced sensitivity and resistance have been reported.[2][9] Comparative studies demonstrate that **Lasalocid** has a different spectrum of activity compared to other ionophores like monensin and narasin, making it a valuable tool in rotation programs to manage resistance.[4][5] The choice of an anticoccidial program should be guided by regular anticoccidial sensitivity testing of field isolates to ensure the most effective control of coccidiosis. The development of resistance to any anticoccidial is a continuous threat, necessitating the judicious use of these drugs and the exploration of alternative control strategies.

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